

literature review on pentaerythritol triacrylate applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

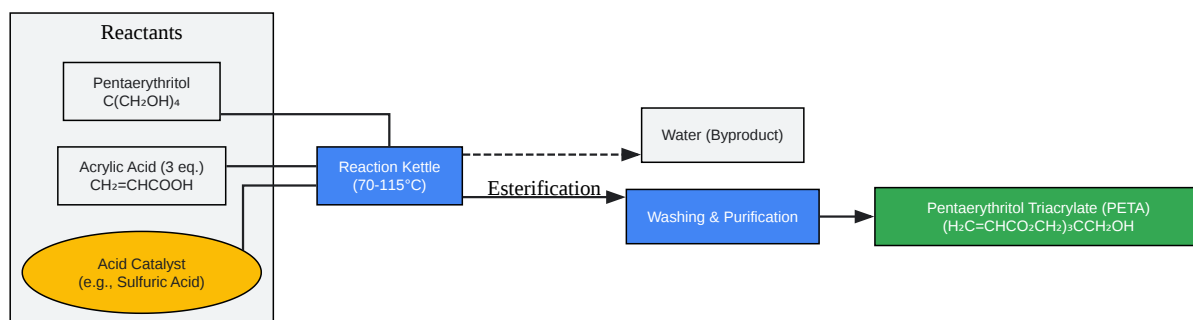
Compound Name: Pentaerythritol triacrylate

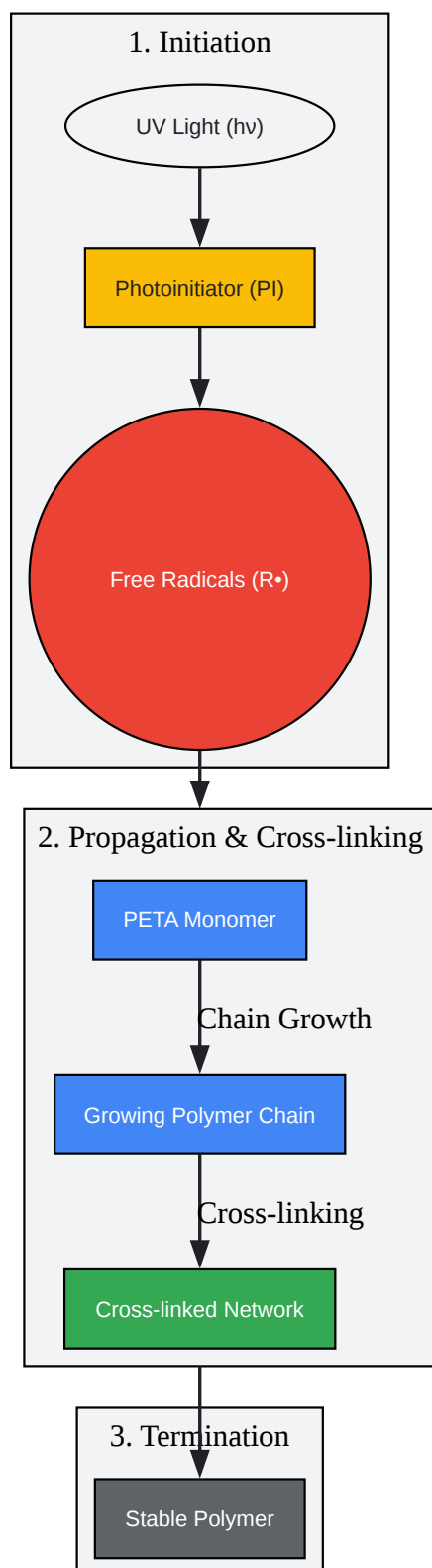
Cat. No.: B1198283

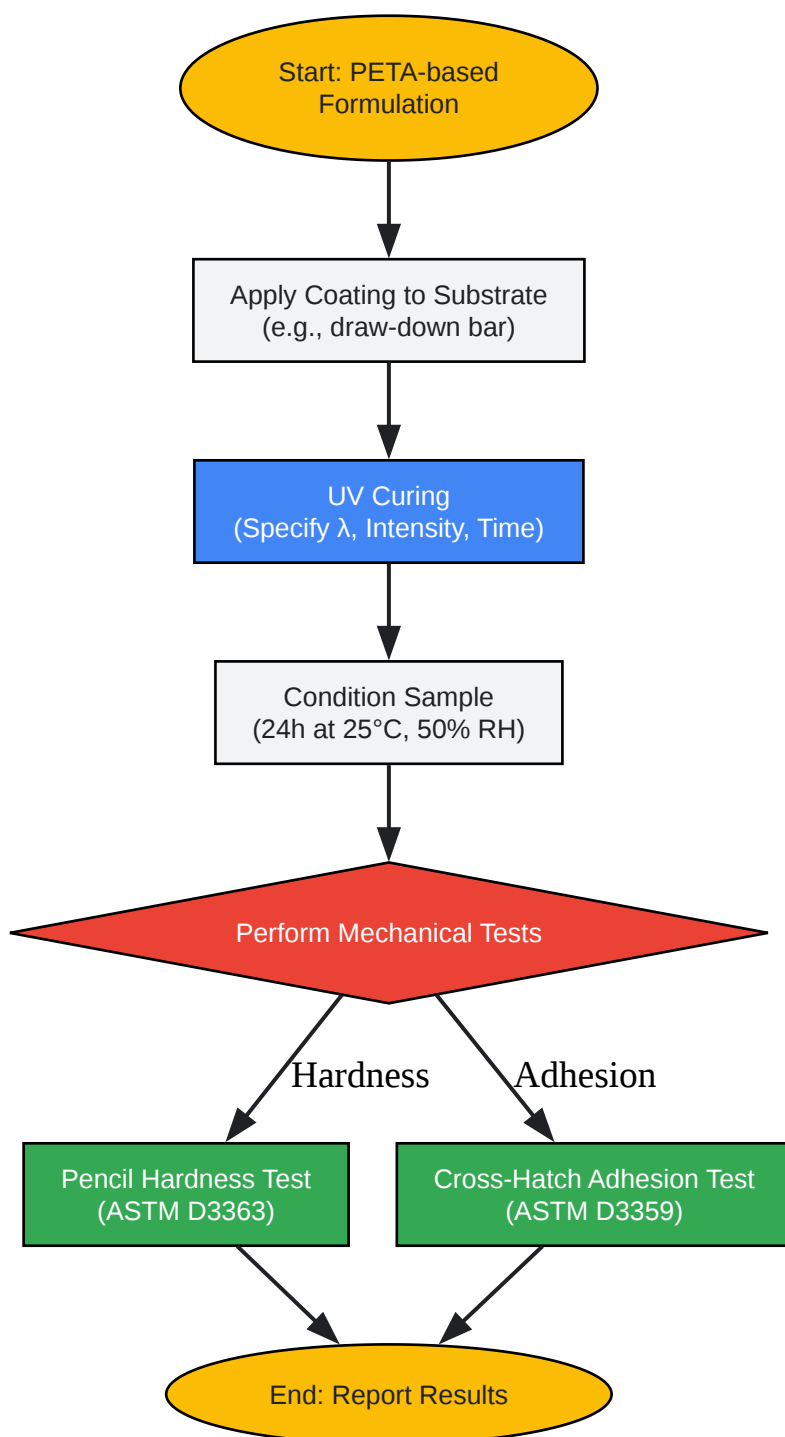
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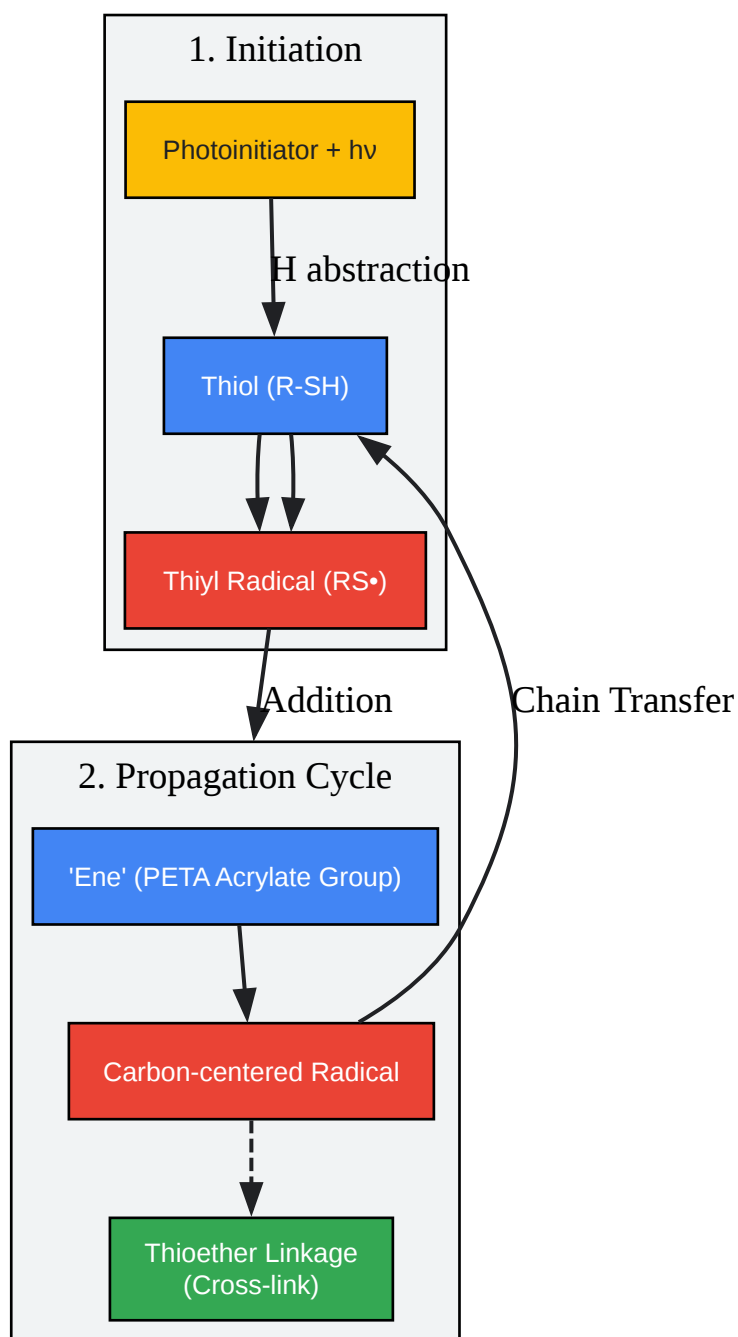
Synthesis and Polymerization

The primary industrial method for producing PETA is the direct esterification of pentaerythritol with acrylic acid, typically using an acid catalyst.^[3]^[4] The reaction involves the esterification of three of the four hydroxyl groups on the pentaerythritol molecule.^[4]









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